

Decursidate: A Technical Overview of its Molecular Properties and Anticoagulant Activity

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Compound of Interest

Compound Name: *Decursidate*

Cat. No.: *B1157923*

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This technical guide provides an in-depth analysis of the molecular characteristics of **decursidate**, a naturally occurring phenylpropanoid. It is intended for researchers, scientists, and professionals in drug development who are interested in the chemical and pharmacological properties of this compound. This document outlines its molecular formula, and weight, and delves into the experimental methods for its characterization, and its potential mechanism of action as an anticoagulant.

Core Molecular Data

Decursidate, a compound isolated from the roots of plants such as *Peucedanum decursivum*, possesses a distinct molecular profile.^[1] The fundamental quantitative data for **decursidate** are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_{18}H_{18}O_6$	PubChem CID: 102004630 ^[1]
Molecular Weight	330.3 g/mol	PubChem CID: 102004630 ^[1]
IUPAC Name	$[(2S)-2\text{-hydroxy}-2\text{-(4-hydroxyphenyl)ethyl}] \text{ (E)}-3\text{-(4-hydroxy-3-methoxyphenyl)prop-2-enoate}$	PubChem CID: 102004630

Experimental Protocols

The characterization of **decursidate** involves a series of meticulous experimental procedures to determine its structure and molecular weight. The following is a generalized protocol based on standard methods for the isolation and elucidation of natural products.

Isolation and Purification

- Extraction: The dried and powdered roots of *Peucedanum decursivum* are subjected to extraction with a suitable organic solvent, such as methanol or ethanol, at room temperature. This process is typically repeated multiple times to ensure the exhaustive extraction of the plant material.
- Fractionation: The resulting crude extract is then concentrated under reduced pressure and partitioned between an aqueous solution and a series of organic solvents with increasing polarity (e.g., n-hexane, ethyl acetate, and n-butanol). This step separates the compounds based on their solubility characteristics.
- Chromatography: The fraction containing **decursidate** is further purified using various chromatographic techniques. This often involves column chromatography on silica gel, followed by high-performance liquid chromatography (HPLC) to isolate the pure compound.

Structural Elucidation and Molecular Weight Determination

The molecular structure and weight of the isolated **decursidate** are determined using a combination of spectroscopic and spectrometric techniques:

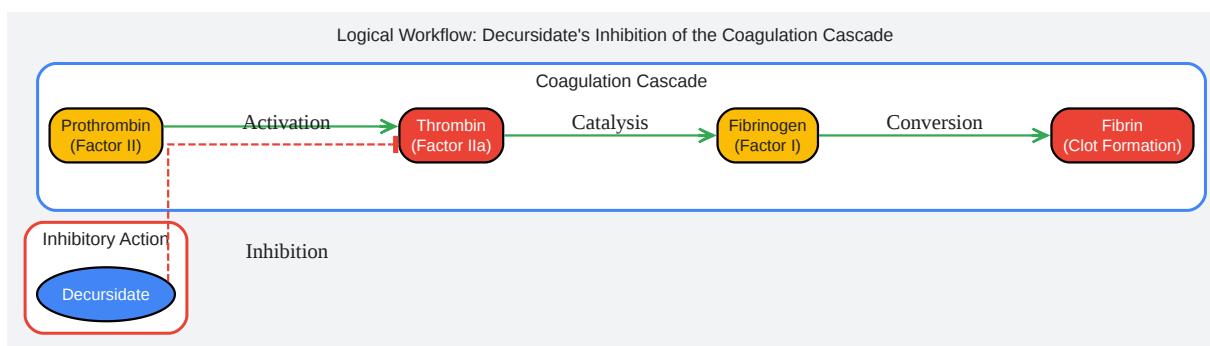
- Mass Spectrometry (MS): High-resolution mass spectrometry is employed to determine the exact molecular weight and elemental composition of the compound, which in turn allows for the deduction of its molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR spectroscopy are used to identify the chemical environment of the hydrogen and carbon atoms within the molecule. Advanced 2D-NMR techniques, such as COSY, HSQC, and HMBC, are utilized to establish the connectivity between atoms and elucidate the complete structural framework of **decursidate**.

- Infrared (IR) Spectroscopy: This technique is used to identify the functional groups present in the molecule, such as hydroxyl (-OH), carbonyl (C=O), and ether (C-O-C) groups.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy provides information about the electronic transitions within the molecule, which can help to confirm the presence of chromophores like aromatic rings and conjugated systems.

Anticoagulant Activity and Signaling Pathway

Decursidate has been reported to exhibit anticoagulant properties, primarily through its interaction with the coagulation cascade. Preliminary studies suggest that **decursidate** may act as a direct inhibitor of thrombin (Factor IIa), a key enzyme in the final common pathway of blood coagulation.

The following diagram illustrates a simplified logical workflow of how **decursidate**'s inhibitory action on thrombin can disrupt the coagulation cascade.



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References

- 1. Decursidate | CAS:272122-56-2 | Phenylpropanoids | High Purity | Manufacturer BioCrick [biocrick.com]
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